

In-Depth Technical Guide to the Physical Properties of ortho-Propylphenyl Isocyanate

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Compound of Interest

Compound Name: 2-Propylphenyl isocyanate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of ortho-propylphenyl isocyanate, a chemical intermediate of interest in various research and development applications. Due to the existence of two isomers for the propyl group at the ortho position, this guide addresses both 2-isopropylphenyl isocyanate and 2-n-propylphenyl isocyanate. All quantitative data is presented in clear, tabular format for ease of comparison. Furthermore, detailed experimental protocols for determining these physical properties are provided, alongside visual workflows to aid in their implementation.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, application, and integration into chemical processes. The following tables summarize the key physical properties for the two isomers of ortho-propylphenyl isocyanate.

2-Isopropylphenyl Isocyanate

Table 1: Physical Properties of 2-Isopropylphenyl Isocyanate

Property	Value	Reference
CAS Number	56309-56-9	[1][2]
Molecular Formula	C ₁₀ H ₁₁ NO	[1]
Molecular Weight	161.20 g/mol	[2]
Appearance	Clear colorless to pale yellow liquid	[1]
Boiling Point	200 °C at 7 hPa	
Density	Not available	
Refractive Index	1.5215 - 1.5265 @ 20°C	[1]
Purity (by GC)	≥96.0%	[1]

2-n-Propylphenyl Isocyanate

Table 2: Physical Properties of 2-n-Propylphenyl Isocyanate

Property	Value	Reference
CAS Number	190774-57-3	[3]
Molecular Formula	C ₁₀ H ₁₁ NO	[3]
Molecular Weight	161.2 g/mol	[3]
Boiling Point	Not readily available	
Melting Point	Not readily available	
Density	Not readily available	

Note: Specific experimental values for the boiling point, melting point, and density of 2-n-propylphenyl isocyanate are not readily available in the reviewed literature. The experimental protocols outlined below can be utilized to determine these properties.

Experimental Protocols

Accurate determination of physical properties is paramount for chemical characterization. The following sections detail standardized methodologies for measuring the key physical properties of liquid chemical compounds like ortho-propylphenyl isocyanate.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for its determination is the capillary tube method.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Sample tube (e.g., a small test tube)
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid paraffin or other suitable high-boiling liquid

Procedure:

- A small amount of the liquid sample is placed into the sample tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample tube with the open end submerged in the liquid.
- The sample tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the Thiele tube or oil bath.
- The bath is heated gently and stirred continuously to ensure uniform temperature distribution.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.



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Caption: Experimental workflow for determining the boiling point of a liquid.

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume of the substance. A pycnometer or a specific gravity bottle provides a precise volume for this measurement.

Apparatus:

- Pycnometer or specific gravity bottle of a known volume
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature bath

Procedure:

- The clean, dry pycnometer is accurately weighed (m_1).

- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped off.
- The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, wiped dry, and weighed again (m_2).
- The mass of the liquid is calculated ($m = m_2 - m_1$).
- The density (ρ) is calculated using the formula: $\rho = m / V$, where V is the calibrated volume of the pycnometer.



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Caption: Experimental workflow for determining the density of a liquid.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property that can be used to identify a substance and assess its purity. An Abbe refractometer is commonly used for this measurement.

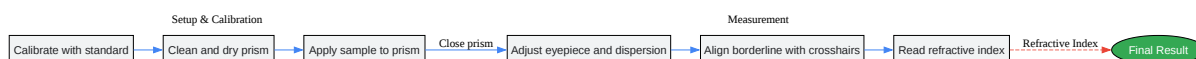
Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (e.g., sodium lamp)
- Dropper or pipette

- Lint-free tissue
- Standard liquid with a known refractive index for calibration (e.g., distilled water)

Procedure:

- The refractometer is calibrated using a standard liquid of known refractive index.
- The prism of the refractometer is cleaned with a suitable solvent and dried with a lint-free tissue.
- A few drops of the sample liquid are placed on the surface of the prism using a dropper.
- The prism is closed and the light source is positioned.
- The eyepiece is adjusted to bring the crosshairs into focus.
- The dispersion drum is adjusted to eliminate any color fringe and to obtain a sharp borderline between the light and dark fields.
- The measurement knob is turned to bring the borderline exactly to the center of the crosshairs.
- The refractive index is read from the scale. The temperature should also be recorded.



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Caption: Experimental workflow for determining the refractive index of a liquid.

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